

1-Chlorooctadecane molecular weight and formula

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Compound of Interest

Compound Name: 1-Chlorooctadecane

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An In-depth Technical Guide to **1-Chlorooctadecane**: Molecular Weight and Formula

This guide provides essential information regarding the molecular weight and chemical formula of **1-Chlorooctadecane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1-Chlorooctadecane, also known as octadecyl chloride, is a chlorinated hydrocarbon. It is a key intermediate in various chemical syntheses.

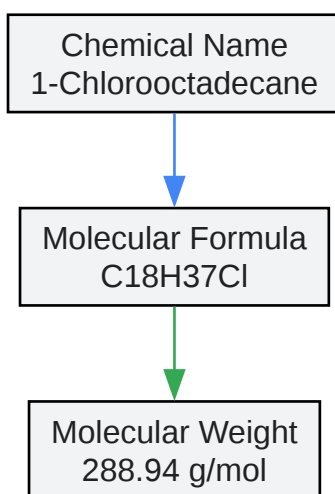
Quantitative Molecular Data

The fundamental molecular properties of **1-Chlorooctadecane** are summarized in the table below. This data is critical for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Citations
Molecular Formula	$C_{18}H_{37}Cl$	[1][2]
Molecular Weight	288.94 g/mol	[3][4][5]
Linear Formula	$CH_3(CH_2)_{16}CH_2Cl$	[3]

Logical Relationship of Molecular Properties

The chemical name "**1-Chlorooctadecane**" directly informs its molecular structure, which in turn determines its molecular formula and molecular weight. The following diagram illustrates this logical flow.



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Caption: Logical flow from chemical name to molecular weight.

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References

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